

Essential Safety and Operational Guide for Handling MCI-826

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Compound of Interest

Compound Name: MCI826
CAS No.: 140646-80-6
Cat. No.: B1676270

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols and logistical information for the handling and disposal of MCI-826 (CAS: 140646-80-6), a potent and selective leukotriene D4 and E4 antagonist. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity.

Immediate Safety and Handling

MCI-826 is a research chemical with a potent biological effect.^[1] Due to the absence of a comprehensive, publicly available Safety Data Sheet (SDS), it must be handled with the high degree of caution appropriate for a novel substance with unknown long-term toxicological properties. The following procedures are mandatory.

Personal Protective Equipment (PPE): A multi-layered approach to PPE is required to minimize exposure.

Equipment	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Prevents direct skin contact. Double-gloving provides an extra barrier against potential tears or contamination.
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes, aerosols, and airborne particles.
Lab Coat	A dedicated lab coat, preferably disposable.	Protects clothing and skin from contamination. Should be removed before leaving the designated work area.
Respiratory Protection	A properly fitted N95 or higher-rated respirator.	Essential when handling the powdered form to prevent inhalation.

Engineering Controls: The primary method for controlling exposure should be through engineering solutions.

- Fume Hood: All handling of MCI-826, especially in its powdered form, must be conducted within a certified chemical fume hood to minimize inhalation risk.
- Ventilation: Ensure adequate ventilation in the laboratory to prevent the accumulation of any potential vapors or dust.

General Handling Procedures:

- Avoid Inhalation and Contact: Do not breathe dust or vapor. Avoid contact with eyes, skin, and clothing.
- Weighing: When weighing the powdered compound, use a balance inside a fume hood or a ventilated balance enclosure.

- **Solution Preparation:** When preparing solutions, add solvents slowly to the vial to avoid splashing. Ensure all surfaces of the vial are wetted to dissolve any powder that may have coated the sides.^[2]
- **Spills:** In the event of a spill, immediately evacuate the area and alert your safety officer. Do not attempt to clean up a significant spill without appropriate training and PPE.

Operational and Disposal Plans

A clear plan for the entire lifecycle of the chemical in the laboratory is essential for safety and compliance.

Storage Plan

Proper storage is critical to maintain the stability of MCI-826 and prevent accidental exposure.

Parameter	Recommendation
Short-Term Storage	0 - 4°C for days to weeks. ^[1]
Long-Term Storage	-20°C for months to years. ^[1]
Container	Store in a tightly sealed, clearly labeled container.
Environment	Keep in a dry, dark place away from incompatible materials. ^[1]

Disposal Plan

All waste containing MCI-826 must be treated as hazardous waste.

- **Segregation:** Collect all MCI-826 waste, including empty vials, contaminated PPE, and solutions, in a dedicated, clearly labeled hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste," the full chemical name ("MCI-826"), and any other information required by your institution's environmental health and safety department.

- Collection: Arrange for collection by a certified hazardous waste disposal contractor. Do not dispose of MCI-826 down the drain or in regular trash.

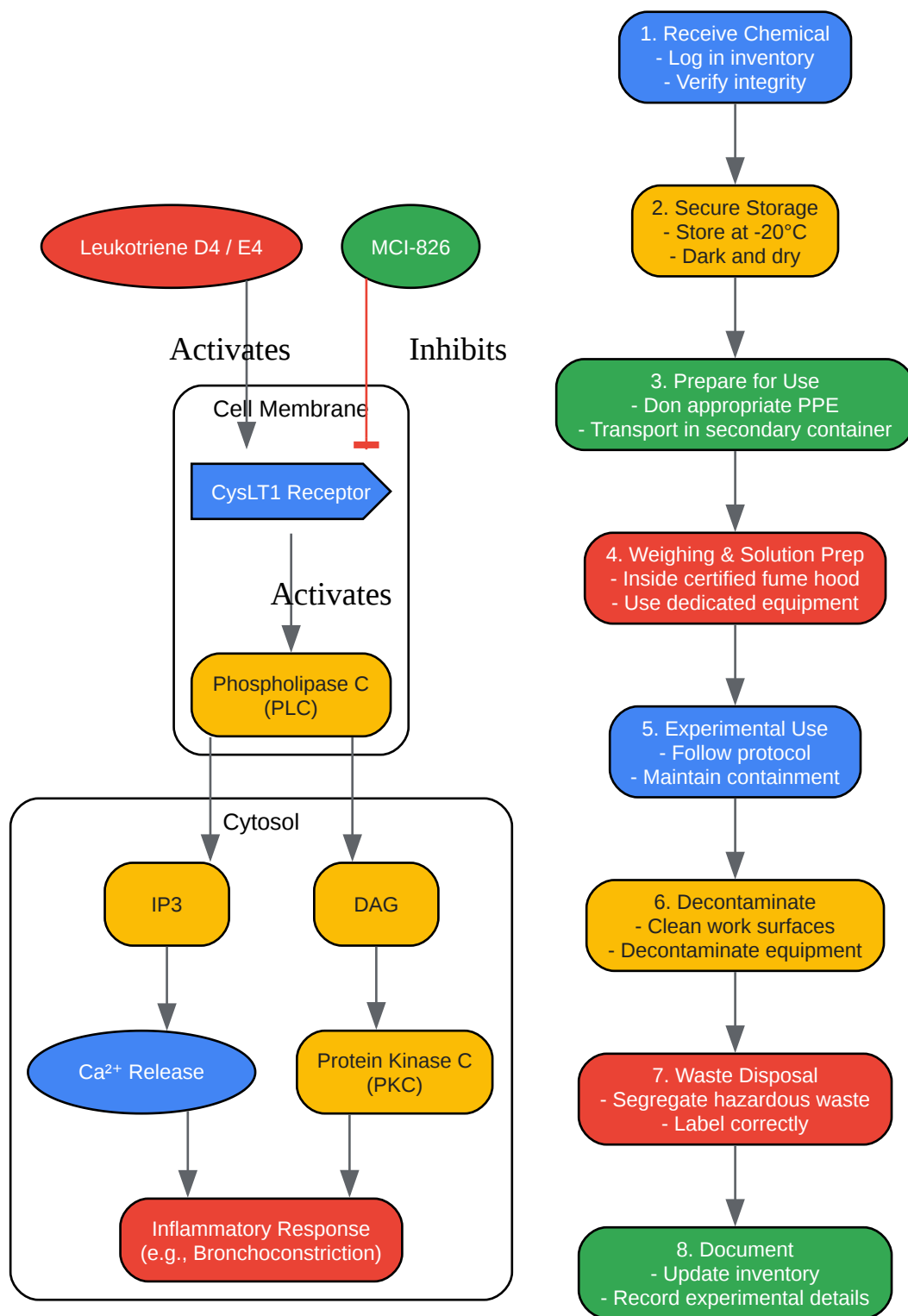
Physicochemical Data

The following table summarizes the key physicochemical properties of MCI-826.

Property	Value
Chemical Formula	C ₂₂ H ₂₈ N ₂ O ₃ S[1]
Molecular Weight	400.54 g/mol [1]
Exact Mass	400.1821[1]
Elemental Analysis	C, 65.97; H, 7.05; N, 6.99; O, 11.98; S, 8.00[1]
CAS Number	140646-80-6[1]

Mechanism of Action and Signaling Pathway

MCI-826 is an antagonist of the cysteinyl leukotriene receptors, CysLT1 and CysLT2. It competitively binds to these receptors, preventing the binding of the endogenous ligands, leukotriene D4 (LTD4) and leukotriene E4 (LTE4). These leukotrienes are potent inflammatory mediators involved in asthma and other inflammatory conditions. By blocking their action, MCI-826 inhibits downstream signaling pathways that lead to inflammation, bronchoconstriction, and mucus secretion.



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References

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- 2. [captivatebio.com](https://www.captivatebio.com) [[captivatebio.com](https://www.captivatebio.com)]
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